

# Application Notes and Protocols for Edetol in Adhesives and Sealant Chemicals

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## Compound of Interest

Compound Name: *Edetol*

Cat. No.: *B1671103*

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## Introduction

**Edetol**, chemically known as N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine, and often referred to by the trade name Quadrol®, is a versatile polyol and chelating agent.[1][2][3] Its unique structure, featuring four secondary hydroxyl groups and two tertiary amine centers, allows it to function in multiple capacities within adhesive and sealant formulations.[2][3] These application notes provide detailed procedures and protocols for researchers, scientists, and drug development professionals on the utilization of **Edetol** to enhance the performance of various adhesive and sealant systems. The primary functions of **Edetol** in these applications include its role as a crosslinking agent, a catalyst, a curing agent, a viscosity modifier, and a chelating agent.[1][2]

## Chemical and Physical Properties of Edetol

A thorough understanding of **Edetol**'s properties is crucial for its effective incorporation into adhesive and sealant formulations.

Property	Value
CAS Number	102-60-3
Molecular Formula	C14H32N2O4
Molecular Weight	292.41 g/mol
Appearance	Colorless to pale yellow viscous liquid
Boiling Point	190 °C @ 1.0 mmHg
Density	1.013 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.4812
Solubility	Miscible with water, ethanol, methanol, toluene

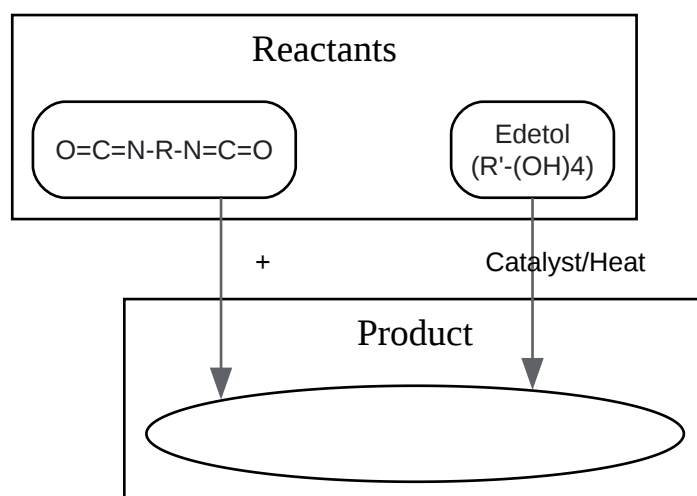
## Applications in Adhesives and Sealants

**Edetol**'s multifunctional nature makes it a valuable component in a variety of adhesive and sealant systems.

### Polyurethane Systems

In polyurethane adhesives and sealants, **Edetol** primarily acts as a crosslinking agent and a catalyst.<sup>[2]</sup> The hydroxyl groups on the **Edetol** molecule react with the isocyanate (NCO) groups of a polyurethane prepolymer, forming a durable, crosslinked network. The tertiary amine groups within the **Edetol** structure can catalyze the urethane reaction, accelerating the cure rate.

**Mechanism of Action: Crosslinking in Polyurethane** The following diagram illustrates the reaction between a diisocyanate prepolymer and **Edetol**, leading to a crosslinked polyurethane network.



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Caption: Reaction of diisocyanate with **Edetol** to form a crosslinked polyurethane.

**Quantitative Effects of Edetol on Polyurethane Adhesive Properties** The concentration of **Edetol** can be varied to achieve desired properties in the final adhesive. The following table provides representative data on how different levels of **Edetol** might influence key performance metrics of a model polyurethane adhesive.

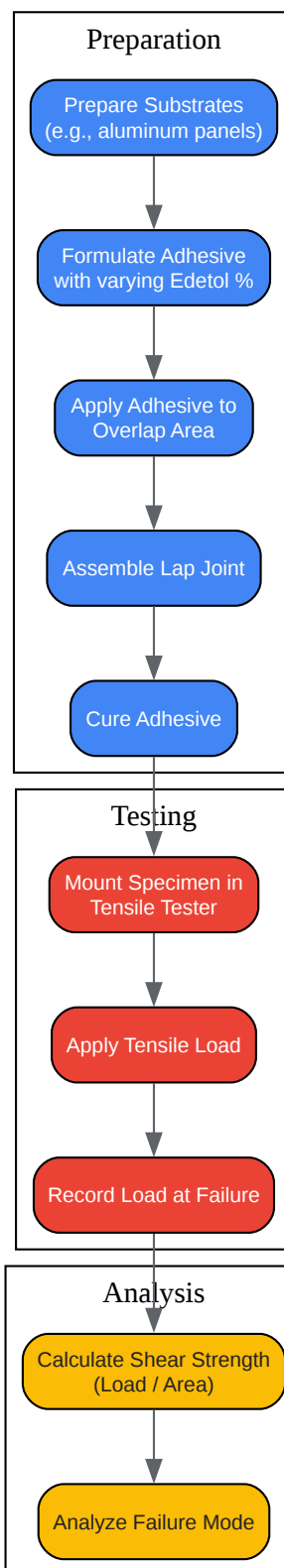
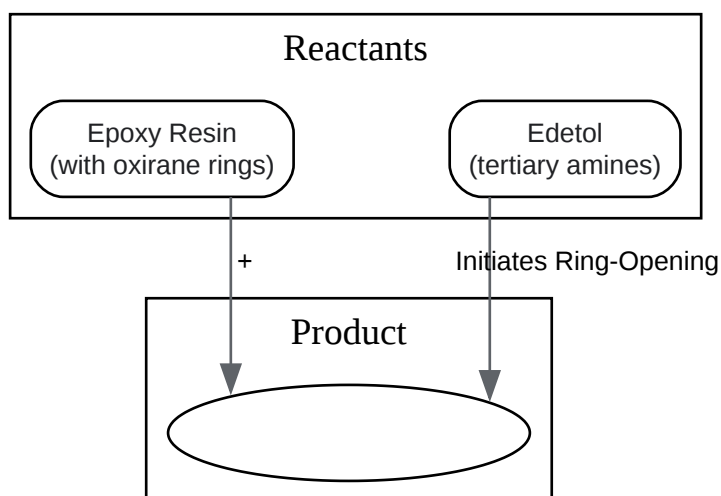
Edetol Concentration (wt%)	Cure Time (minutes at 25°C)	Lap Shear Strength (MPa)	Hardness (Shore A)
1.0	120	8.5	40
2.5	75	12.3	55
5.0	45	15.8	70
7.5	30	14.2 (becomes brittle)	85

## Epoxy Systems

In epoxy formulations, **Edetol** functions as a curing agent and a flexibilizer. The amine groups can initiate the ring-opening polymerization of the epoxy resin. Due to its relatively large and

flexible molecular structure, the incorporation of **Edetol** can also impart a degree of flexibility to the cured epoxy, improving its impact resistance.

**Mechanism of Action: Curing of Epoxy Resin** The tertiary amine functionality of **Edetol** can catalyze the anionic polymerization of epoxy resins.



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## References

- 1. Edetol | C<sub>14</sub>H<sub>32</sub>N<sub>2</sub>O<sub>4</sub> | CID 7615 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N,N,N',N'-TETRAKIS(2-HYDROXYPROPYL)ETHYLENEDIAMINE (NEUROL TE) - Ataman Kimya [atamanchemicals.com]
- 3. N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine | 102-60-3 [chemicalbook.com]
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